

2,3-Desisopropylidene Topiramate: A Technical Overview

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Compound of Interest

Compound Name: 2,3-Desisopropylidene Topiramate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Desisopropylidene topiramate is recognized primarily as a human metabolite of topiramate, a widely used second-generation antiepileptic drug.^{[1][2]} Topiramate is also prescribed for the prevention of migraines and, in combination with phentermine, for chronic weight management.^{[1][3]} Structurally, **2,3-desisopropylidene topiramate** is a derivative of the parent compound where one of the two isopropylidene groups has been removed. This technical guide provides a comprehensive summary of the currently available information on **2,3-desisopropylidene topiramate**, focusing on its chemical properties, metabolic formation, and reported biological relevance.

Chemical and Physical Properties

2,3-Desisopropylidene topiramate is a modified sugar derivative. Its fundamental chemical and physical characteristics are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	4,5-O-(1-Methylethylidene)- β -D-fructopyranose 1-sulfamate	[4]
Synonyms	2,3-Diol-topiramate	[5]
CAS Number	851957-35-2	[4]
Molecular Formula	C ₉ H ₁₇ NO ₈ S	[4]
Molecular Weight	299.3 g/mol	[4]
Appearance	White to off-white powder	[4]

Metabolism and Pharmacokinetics

Topiramate is not extensively metabolized in humans, with approximately 70% of an administered dose being excreted unchanged in the urine.[6] The remaining portion undergoes metabolism via hydroxylation, hydrolysis, and glucuronidation to produce six identified metabolites, none of which accounts for more than 5% of the administered dose.[6][7] **2,3-Desisopropylidene topiramate** is one of these minor metabolites.[1]

While the metabolites of topiramate, including **2,3-desisopropylidene topiramate**, are generally considered to be pharmacologically inactive, their formation can be influenced by co-administered drugs that induce metabolic enzymes.[8]

The following diagram illustrates the metabolic pathway from the parent drug, topiramate, to its metabolite, **2,3-desisopropylidene topiramate**.



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Caption: Metabolic conversion of Topiramate.

Biological Activity

Current scientific literature consistently reports that the metabolites of topiramate, including **2,3-desisopropylidene topiramate**, are pharmacologically inactive.^[8] The therapeutic effects of topiramate are attributed to the parent molecule, which exerts its action through multiple mechanisms, including the blockade of voltage-dependent sodium channels, enhancement of GABA-A receptor activity, antagonism of AMPA/kainate glutamate receptors, and inhibition of carbonic anhydrase isoenzymes.^[9]

As of the latest available data, there are no published in-depth studies detailing specific biological assays or experimental protocols designed to evaluate the activity of **2,3-desisopropylidene topiramate**. The consensus in the field is that this metabolite does not significantly contribute to the clinical efficacy or the side-effect profile of topiramate.

Experimental Protocols

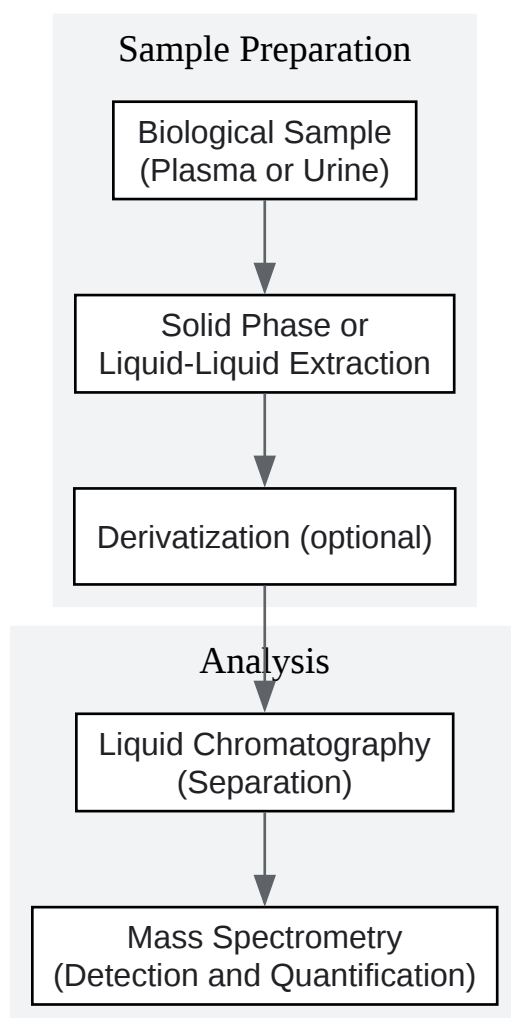
Synthesis

Detailed, publicly available experimental protocols for the specific synthesis of **2,3-desisopropylidene topiramate** are scarce. The scientific literature primarily focuses on the synthesis of the parent drug, topiramate, and its analogues with potential therapeutic activity.^{[10][11][12]} The generation of **2,3-desisopropylidene topiramate** is typically a result of the metabolic processes acting on topiramate in vivo. For research purposes, this metabolite is commercially available from specialized chemical suppliers.^{[2][4]}

Analytical Methods

The analysis of topiramate and its metabolites, including **2,3-desisopropylidene topiramate**, in biological matrices is typically performed using liquid chromatography-mass spectrometry (LC-MS/MS) methods. These methods offer high sensitivity and specificity for the quantification of these compounds in plasma and urine.^{[6][13][14]}

A general workflow for the analysis of topiramate and its metabolites from biological samples is outlined below.



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Caption: General analytical workflow.

Conclusion

2,3-Desisopropylidene topiramate is a minor metabolite of the antiepileptic drug topiramate. While its chemical properties are well-defined, the current body of scientific evidence indicates that it is pharmacologically inactive and does not contribute to the therapeutic effects of the parent compound. Further research into the specific biological properties of this metabolite is limited, with the primary focus remaining on the pharmacologically active parent drug, topiramate. For researchers requiring this compound for analytical or other research purposes, it is available through commercial sources.

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